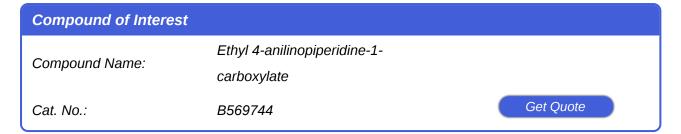


Use of Ethyl 4-anilinopiperidine-1-carboxylate in the development of research chemicals

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Application Notes and Protocols: Ethyl 4-anilinopiperidine-1-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction and Application Notes

Ethyl 4-anilinopiperidine-1-carboxylate is a heterocyclic compound that serves as a crucial synthetic intermediate in the field of medicinal chemistry and drug development.[1] Its primary significance lies in its role as a foundational building block for the synthesis of complex 4-anilinopiperidine derivatives, a class of compounds renowned for potent analgesic properties.

[1] The molecular structure features a piperidine ring, which provides a flexible scaffold for interaction with biological targets, an aniline group at the 4-position, and an ethoxycarbonyl group on the piperidine nitrogen.[1]

This ethoxycarbonyl group functions as a protecting group, modulating the basicity of the piperidine nitrogen and allowing for selective chemical transformations at other parts of the molecule.[1] The protecting group can be readily removed to yield the key intermediate, 4-anilinopiperidine (4-AP), which is a direct precursor in several synthetic routes to opioid analgesics, including the Gupta method for fentanyl synthesis.[1][2] Due to its central role in the synthesis of fentanyl and its analogues, 4-anilinopiperidine and its carbamate derivatives are regulated substances in many jurisdictions.[2]



The utility of **Ethyl 4-anilinopiperidine-1-carboxylate** extends to the creation of diverse chemical libraries for structure-activity relationship (SAR) studies. By modifying the aniline ring (e.g., through halogenation) or by utilizing different acylating and alkylating agents on the deprotected 4-AP core, researchers can systematically develop novel compounds with tailored pharmacological profiles.[2][3]

Physicochemical and Spectroscopic Data

Quantitative data for **Ethyl 4-anilinopiperidine-1-carboxylate** is summarized below.

Table 1: Physicochemical Properties

Property	Value	Source
IUPAC Name	ethyl 4-anilinopiperidine-1- carboxylate	[4]
Molecular Formula	C14H20N2O2	[4]
Molecular Weight	248.32 g/mol	[4]
CAS Number	116512-92-6	[4]
Canonical SMILES	CCOC(=O)N1CCC(CC1)NC2= CC=CC=C2	[4]
InChIKey	AOCPQWXKKIAVLT- UHFFFAOYSA-N	[4]

| XLogP3 | 2.7 |[4] |

Table 2: Spectroscopic Data (1H NMR)



Protons	Chemical Shift (ppm, approximate)	Multiplicity	Source
Ethyl (CH₃)	1.25	Triplet	[1]
Piperidine Ring	2.85 – 3.40	Multiplet	[1]
Ethyl (CH ₂)	4.12	Quartet	[1]

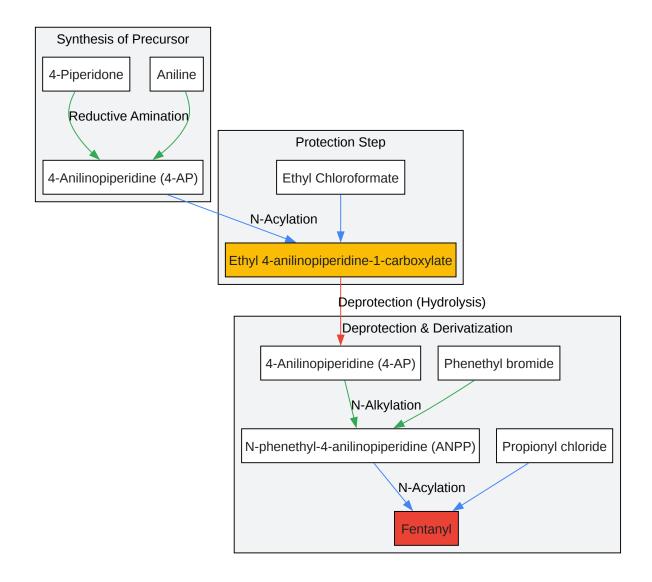
| Aniline Ring | 6.60 - 7.20 | Multiplet |[5] |

Note: ¹³C NMR data is essential for full structural confirmation but was not available in the cited literature.

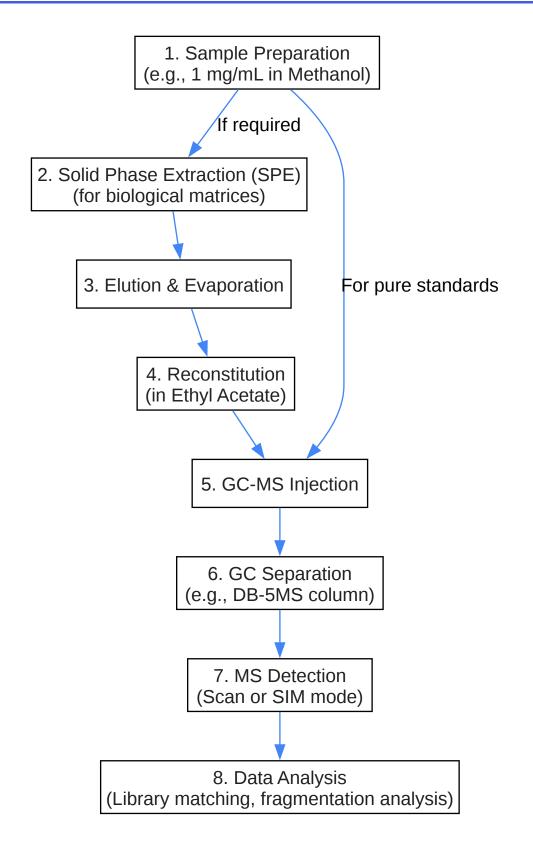
Synthetic Pathways and Logical Workflow

The primary utility of **Ethyl 4-anilinopiperidine-1-carboxylate** is as a protected intermediate. The following diagram illustrates its position in a common synthetic route towards fentanyl.

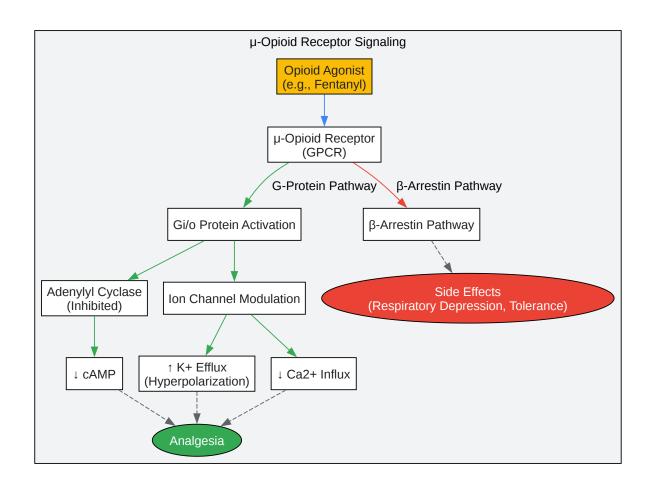












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